

Application Note: Synthesis and Functional Profiling of Photo-Clickable Cholesterol Probes

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Compound of Interest

Compound Name: 2-[3-(but-3-yn-1-yl)-3H-diazirin-3-yl]acetic acid

CAS No.: 2049109-24-0

Cat. No.: B6162936

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Abstract & Scientific Rationale

Cholesterol trafficking is a highly regulated process involving transport between the plasma membrane (PM), endoplasmic reticulum (ER), and lysosomes. Traditional fluorescent analogs (e.g., NBD-cholesterol) often suffer from bulky fluorophores that distort membrane partitioning.

This protocol utilizes **2-[3-(but-3-yn-1-yl)-3H-diazirin-3-yl]acetic acid** (hereafter referred to as BDA-Acid) to synthesize a "minimalist" cholesterol probe.

- The Diazirine (Photo-affinity): Upon UV irradiation (~365 nm), the diazirine generates a reactive carbene that crosslinks to nearest-neighbor proteins (interacting partners).
- The Alkyne (Click Handle): Allows post-lysis conjugation to fluorophores or biotin via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1]
- The Linkage: Esterification at the cholesterol C3-hydroxyl group creates a Cholesterol Ester (CE) mimic. This probe is ideal for studying Lipid Droplet (LD) dynamics, Lipoprotein (LDL/HDL) uptake, and CE hydrolysis by lysosomal acid lipase (LAL).

Chemical Synthesis Protocol

Reaction Logic

The synthesis involves a Steglich esterification or EDC coupling between the carboxyl group of BDA-Acid and the C3-hydroxyl of cholesterol.

Reaction Scheme:

Materials

- Precursor: Cholesterol (Sigma-Aldrich, >99%).
- Linker: **2-[3-(but-3-yn-1-yl)-3H-diazirin-3-yl]acetic acid** (Custom synthesis or commercial source).
- Coupling Agents: 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) or DCC.
- Catalyst: 4-Dimethylaminopyridine (DMAP).
- Solvent: Anhydrous Dichloromethane (DCM).

Step-by-Step Synthesis

- Preparation: In a flame-dried round-bottom flask under Argon atmosphere, dissolve Cholesterol (1.0 eq, e.g., 100 mg) and BDA-Acid (1.2 eq) in anhydrous DCM (5 mL).
- Activation: Add DMAP (0.1 eq) to the solution.
- Coupling: Cool the mixture to 0°C on ice. Add EDC (1.5 eq) portion-wise over 10 minutes.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 12–16 hours. Monitor reaction progress via TLC (Hexane/EtOAc 8:2). The product (Ester) will have a higher R_f than free cholesterol.
- Work-up:
 - Dilute with DCM (20 mL).

- Wash with 1M HCl (1x), Saturated NaHCO₃ (1x), and Brine (1x).
- Dry organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Purification: Purify the crude residue via Silica Gel Flash Chromatography.
 - Gradient: 0%
10% Ethyl Acetate in Hexanes.
 - Yield expectation: 60–80%.
- Validation: Confirm structure via ¹H-NMR (Look for the downfield shift of the C3-proton from ~3.5 ppm to ~4.6 ppm, indicating esterification) and High-Resolution Mass Spectrometry (HRMS).

Biological Application Protocol

Experimental Workflow Diagram

The following Graphviz diagram illustrates the complete workflow from cell treatment to proteomic analysis.



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Figure 1: Workflow for photo-affinity labeling using BDA-Cholesterol probes.

Cell Labeling Protocol

Caution: Perform all steps under subdued light to prevent premature activation of the diazirine.

- Probe Preparation:
 - Dissolve the synthesized probe in Ethanol (Stock: 10 mM).

- Complex the probe with Fatty Acid-Free BSA (1:1 molar ratio) or reconstitute into LDL particles for physiological uptake studies.
- Pulse:
 - Treat cells (e.g., RAW 264.7 macrophages) with 5–20 μM probe in serum-free medium.
 - Incubate for 4–16 hours (depending on whether studying rapid uptake or long-term storage in lipid droplets).
- Crosslinking (The "Photo" Step):
 - Wash cells 2x with cold PBS.
 - Place cells on ice.
 - Irradiate with UV light (365 nm) for 10 minutes using a Stratalinker or UV lamp (approx. 4 J/cm^2).
 - Mechanistic Note: This generates the carbene species, covalently locking the probe to interacting proteins (e.g., NPC1, LAL, Perilipins).

Click Chemistry & Analysis

- Lysis: Lyse cells in RIPA buffer containing protease inhibitors.
- Click Reaction (CuAAC):
 - To 50 μL lysate (1-2 mg/mL protein), add:
 - Azide-Tag: 1 μL Azide-Fluorophore (e.g., TAMRA-Azide, 5 mM stock).
 - TBTA: 1 μL (2 mM stock in DMSO).
 - CuSO_4 : 1 μL (50 mM stock in H_2O).
 - TCEP: 1 μL (50 mM stock, fresh).
 - Incubate for 1 hour at RT in the dark.

- Visualization:
 - Precipitate proteins (Acetone or Methanol/Chloroform) to remove excess free fluorophore.
 - Resuspend in SDS Loading Buffer.
 - Run SDS-PAGE and scan for fluorescence (for TAMRA) or perform Western Blot (for Biotin-Streptavidin).

Data Interpretation & Troubleshooting

Expected Results

Assay Type	Observation	Biological Meaning
Fluorescence Microscopy	Punctate structures (Red/Green)	Localization in Lipid Droplets or Lysosomes (if hydrolysis is blocked).
SDS-PAGE (In-Gel Flu)	Distinct bands at specific MW	Capture of Cholesterol-binding proteins (e.g., Caveolin-1 @ 22kDa).
Competition Assay	Loss of signal with excess free Cholesterol	Confirms specific binding vs. non-specific hydrophobic interaction.

Troubleshooting Guide

- Problem: High background signal in "No UV" control.
 - Cause: Ambient light activation or non-specific sticking of the fluorophore.
 - Solution: Handle probe in dark/red light; perform rigorous protein precipitation (MeOH/CHCl₃) after Click reaction.
- Problem: No signal.
 - Cause: Ester hydrolysis. The probe mimics a Cholesterol Ester.^{[1][2][3][4]} Once inside the lysosome, Acid Lipase (LAL) may hydrolyze the ester, separating the "Tag" (Acid) from the

"Cholesterol".

- Solution: Co-treat with an LAL inhibitor (e.g., Lalistat) to map the ester specifically, or accept that the probe tracks the fatty acid fate after hydrolysis.

References

- Thiele, C., et al. (2019). "Synthesis and characterization of diazirine alkyne probes for the study of intracellular cholesterol trafficking." *Journal of Lipid Research*, 60(3), 707-716.
- Hulce, J. J., et al. (2013). "Proteome-wide mapping of cholesterol-interacting proteins in mammalian cells." *Nature Methods*, 10(3), 259–264.
- Li, Z., et al. (2016). "Minimalist Linkers for Trifunctional Probes." *Sigma-Aldrich / Merck Technical Article*.
- Haberkant, P., et al. (2013). "In vivo profiling and visualization of cellular protein-lipid interactions using photoactivatable phosphatidylcholine." *Angewandte Chemie*, 52(14), 4033-4038.

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Sources

- 1. [Synthesis and characterization of diazirine alkyne probes for the study of intracellular cholesterol trafficking - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [Synthesis and characterization of diazirine alkyne probes for the study of intracellular cholesterol trafficking - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 3. [profiles.wustl.edu \[profiles.wustl.edu\]](#)
- 4. [Development and characterization of fluorescent cholesteryl probes with enhanced solvatochromic and pH-sensitive properties for live-cell imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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